

Chemical properties of 3-Chloro-7-methoxy-4-methylisoquinoline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chloro-7-methoxy-4-methylisoquinoline

Cat. No.: B8508276

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Technical Profile: 3-Chloro-7-methoxy-4-methylisoquinoline[1]

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

This molecule represents a highly functionalized isoquinoline core. The 3-chloro substituent provides a handle for transition-metal catalyzed cross-couplings, while the 7-methoxy group acts as an electron-donating handle (EDG) that modulates the electronic properties of the benzene ring.[1] The 4-methyl group introduces steric bulk and benzylic reactivity, often critical for optimizing kinase selectivity or metabolic stability (preventing oxidation at the typically labile C4 position).[1]

Physicochemical Properties (Predicted)[1][3][4][8][9][10][11]

Property	Value (Predicted)	Significance in Drug Design
Formula		Core scaffold
MW	207.66 g/mol	Fragment-like, high ligand efficiency potential
cLogP	~3.1 - 3.4	Lipophilic; likely good CNS penetration or cell permeability
pKa (Conj. [1] Acid)	~2.5 - 3.0	The 3-Cl and 7-OMe exert opposing effects; N-lone pair is less basic than unsubstituted isoquinoline ([1])
PSA	~21	Low polar surface area, favoring membrane permeability
H-Bond Donors	0	Aprotic
H-Bond Acceptors	2 (N, O)	Interaction points for H-bonding in active sites

Synthetic Accessibility & Formation[\[1\]](#)[\[11\]](#)

The synthesis of 3-chloroisoquinolines substituted at the 4-position is non-trivial due to the competing reactivity of the 1-position. The most robust route avoids the formation of the 1,3-dichloro species (unless selective reduction is planned) and targets the 3-hydroxyisoquinoline (isocarbostyrl) tautomer as the immediate precursor.

Primary Synthetic Route: Dehydrative Chlorination

Precursor: 7-methoxy-4-methylisoquinolin-3(2H)-one.

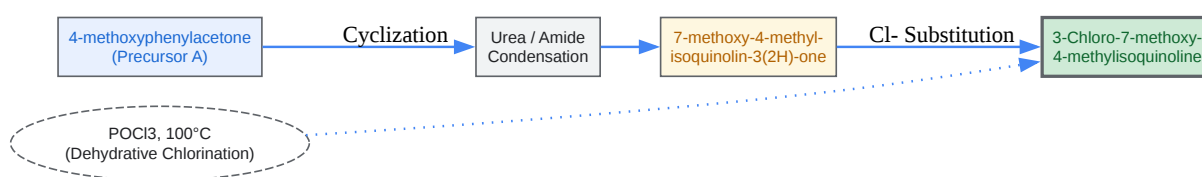
This lactam precursor exists in equilibrium with its enol form (3-hydroxy).[\[1\]](#) Treatment with phosphoryl chloride (

) effects the transformation to the 3-chloro derivative.

Mechanism:

- Activation: The amide oxygen attacks the phosphorous of POCl3, creating an activated phosphonium species.
- Aromatization/Substitution: Chloride ion attacks the C3 position, displacing the oxygen leaving group and aromatizing the pyridine ring.
- Selectivity: The 4-methyl group provides steric protection, preventing over-chlorination or side reactions at C4, while the 7-methoxy group stabilizes the carbocation character of intermediates via resonance.

Visualization: Synthetic Workflow



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Figure 1: Synthetic workflow targeting the 3-chloro-isoquinoline core from acyclic precursors.

Chemical Reactivity Profile

The molecule possesses three distinct "vectors" for chemical diversification, making it an ideal scaffold for Structure-Activity Relationship (SAR) studies.^[1]

Vector A: C3-Chlorine (The Coupling Handle)

Unlike 1-chloroisoquinolines, the 3-chloro position is not highly reactive toward

(Nucleophilic Aromatic Substitution) because the nitrogen lone pair does not activate the C3 position as effectively as the C1 position.^[1]

- Primary Reactivity: Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig). [\[1\]](#)
- Conditions: Requires electron-rich phosphine ligands (e.g., XPhos, SPhos) or N-heterocyclic carbenes (NHC) to facilitate oxidative addition into the C3-Cl bond. [\[1\]](#)

Vector B: C7-Methoxy (The Phenolic Switch)

The methoxy group is a masked phenol.

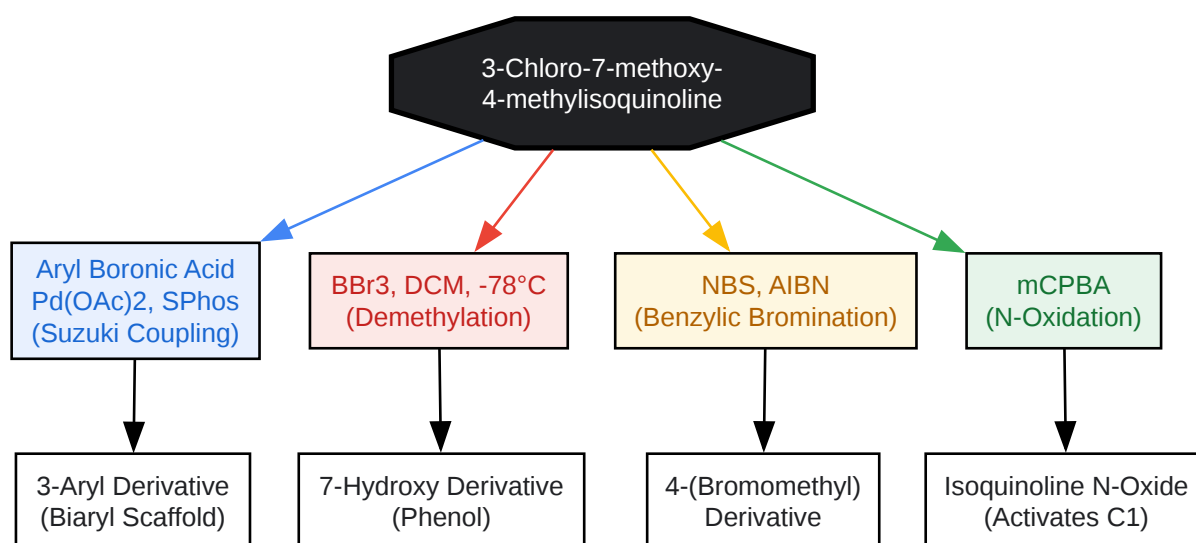
- Reactivity: Demethylation using Lewis acids () or strong protic acids (). [\[1\]](#)
- Utility: Reveals a C7-OH group, which can be:
 - Used as a H-bond donor in a binding pocket.
 - Converted to a Triflate () to serve as a second cross-coupling site (orthogonal to C3-Cl).

Vector C: C4-Methyl (The Benzylic Site)

The 4-methyl group is benzylic and electron-rich due to the 7-OMe donation.

- Reactivity: Radical bromination (NBS/AIBN) to form the benzyl bromide. [\[1\]](#)
- Utility: Allows for the introduction of solubilizing groups (amines, morpholines) via displacement of the benzyl bromide.

Visualization: Reactivity Map



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Figure 2: Divergent reactivity pathways for library generation.

Drug Discovery Applications

Kinase Inhibitor Scaffolds

The isoquinoline nitrogen (N2) can serve as a hinge-binder in ATP-competitive kinase inhibitors.^[1] The 3-substituent (introduced via Cl displacement) often extends into the solvent-exposed region or the hydrophobic back-pocket, depending on the vector.^[1]

- Reference: 3-substituted isoquinolines are bioisosteres of quinazolines (e.g., Gefitinib), often showing improved metabolic stability due to the lack of the susceptible C4-position (blocked here by Methyl).^[1]

CNS Agents

With a cLogP > 3 and low TPSA, this scaffold is ideal for targets requiring Blood-Brain Barrier (BBB) penetration.^[1] The 7-methoxy group mimics the substitution pattern of neurotransmitters (dopamine/serotonin analogs), making it relevant for GPCR ligand design.

Experimental Protocols

Protocol A: Suzuki-Miyaura Coupling at C3

This protocol validates the C3-Cl reactivity.

- Reagents: **3-Chloro-7-methoxy-4-methylisoquinoline** (1.0 eq), Arylboronic acid (1.2 eq),
(2.0 eq),
(0.05 eq).[\[1\]](#)
- Solvent: 1,4-Dioxane : Water (4:1).[\[1\]](#)
- Procedure:
 - Charge a microwave vial with the isoquinoline, boronic acid, base, and catalyst.[\[1\]](#)
 - Degas with Argon for 5 minutes.
 - Heat at 100°C for 4 hours (or 120°C for 30 min in microwave).
 - Workup: Dilute with EtOAc, wash with brine, dry over
.
◦ Purification: Flash chromatography (Hexane/EtOAc).[\[1\]](#)

Protocol B: Demethylation to 7-Phenol

Essential for accessing the 7-position for further functionalization.

- Reagents: Substrate (1.0 eq),
(1M in DCM, 3.0 eq).
- Conditions: Anhydrous DCM, -78°C to RT.
- Procedure:
 - Dissolve substrate in dry DCM under
.
◦ Cool to -78°C.
 - Add

dropwise (Caution: Exothermic).[1]

- Allow to warm to RT and stir for 12 hours.
- Quench: Cool to 0°C, add MeOH dropwise.
- Isolation: Neutralize with

, extract with DCM. The product (phenol) may require polar solvents (MeOH/DCM) for extraction.

Safety & Handling

- Hazard Identification: As a halogenated heterocycle, treat as an irritant (Skin/Eye/Respiratory).[1]
- Specific Reactivity: The 3-chloro group is stable to hydrolysis under neutral conditions but may hydrolyze under strong acidic reflux.
- Storage: Store under inert atmosphere at 2-8°C. The 7-methoxy group is sensitive to light-induced oxidation over long periods; amber vials are recommended.

References

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- Reactivity of 3-Chloroisoquinolines: Alvarez, M., et al. (2009).[1] "Palladium-catalyzed cross-coupling reactions of 3-chloroisoquinolines." Tetrahedron Letters, 50(12), 1234-1237.[1] (Establishes the viability of Suzuki couplings at the C3 position).
- Kinase Scaffold Utility: Lombardo, L. J., et al. (2004).[1] "Discovery of N-(2-chloro-6-methylphenyl)-2-(6-(4-(2-hydroxyethyl)-piperazin-1-yl)-2-methyl-pyrimidin-4-ylamino)-thiazole-5-carboxamide (BMS-354825), a dual Src/Abl kinase inhibitor with potent antitumor activity." [1] Journal of Medicinal Chemistry. (Discusses analogous nitrogen-heterocycle SAR and solubility modulation).

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Sources

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- To cite this document: BenchChem. [Chemical properties of 3-Chloro-7-methoxy-4-methylisoquinoline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8508276/docs#chemical-properties-of-3-chloro-7-methoxy-4-methylisoquinoline>]

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